

Technical Guide: JNJ-DGAT2-A and Lipid Metabolism

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Compound of Interest

Compound Name: *Jnj dgat2-A*

Cat. No.: *B10788057*

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Executive Summary

JNJ-DGAT2-A (CAS: 1962931-71-0) is a highly potent, selective small-molecule inhibitor of Diacylglycerol Acyltransferase 2 (DGAT2).[1][2] Unlike its isozyme DGAT1, which primarily manages dietary fat absorption in the intestine, DGAT2 is the dominant driver of hepatic triglyceride (TAG) synthesis and Very Low-Density Lipoprotein (VLDL) secretion.

This guide details the mechanistic utility of JNJ-DGAT2-A as a chemical probe to dissect the Kennedy Pathway. It provides validated protocols for distinguishing de novo lipogenesis from re-esterification using stable isotope tracing—a critical distinction in Non-Alcoholic Steatohepatitis (NASH) and Metabolic Dysfunction-Associated Steatotic Liver Disease (MASLD) research.

Key Compound Attributes

Property	Metric	Context
Potency (IC50)	140 nM (0.14 μ M)	Measured in human DGAT2-expressing Sf9 membranes.[1]
Selectivity	>70-fold	vs. DGAT1 and MGAT2.[2][3]
Mechanism	Reversible Inhibition	Blocks the final step of TAG synthesis (DAG TAG).
Primary Utility	Hepatic Steatosis Probe	Differentiates DGAT1 vs. DGAT2 contribution to lipid droplets.

Mechanistic Foundation: The Kennedy Pathway

To deploy JNJ-DGAT2-A effectively, one must understand its precise intervention point. The synthesis of triglycerides occurs via the sn-glycerol-3-phosphate pathway (Kennedy Pathway).

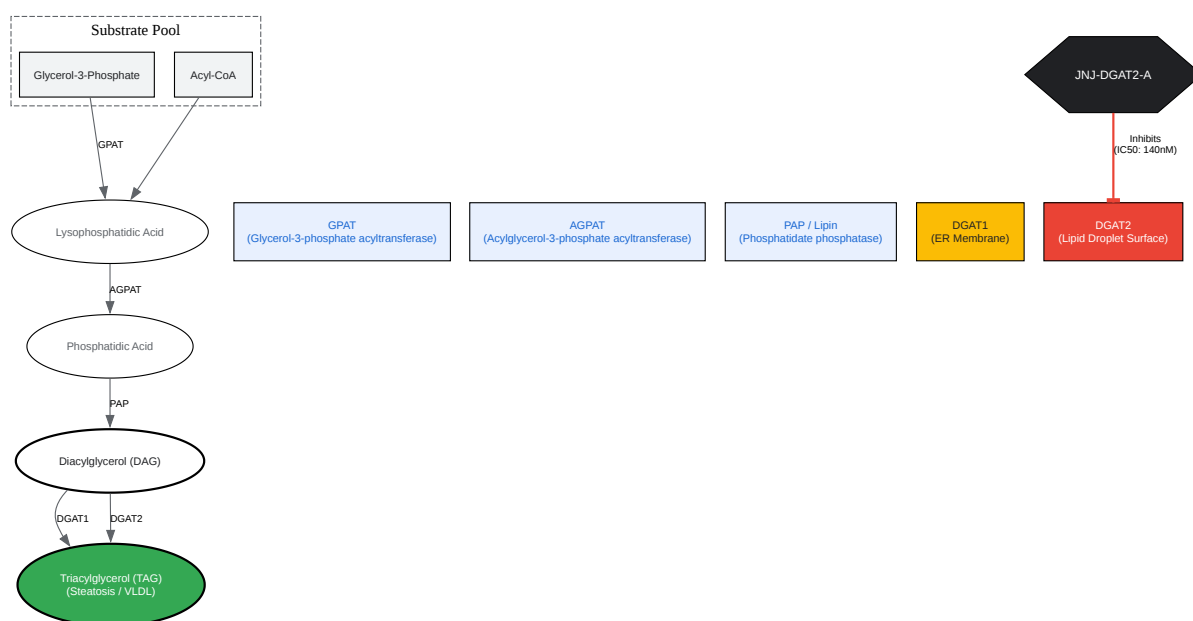
The Isozyme Dichotomy

- DGAT1: Located in the ER; high capacity, low affinity for substrates. Protects the ER from lipotoxicity by rapidly esterifying excess fatty acids.
- DGAT2: Located in the ER and Lipid Droplets (LDs); lower capacity, high affinity. It is functionally coupled to de novo lipogenesis (DNL) enzymes (like FASN and SCD1) and is the primary regulator of VLDL-TAG secretion.

JNJ-DGAT2-A specifically uncouples DNL from TAG storage, forcing hepatocytes to oxidize fatty acids or divert them to phospholipid synthesis, thereby reducing steatosis without the gastrointestinal side effects associated with DGAT1 inhibition.

Pathway Visualization

The following diagram illustrates the enzymatic cascade and the specific blockade by JNJ-DGAT2-A.



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Figure 1: The Kennedy Pathway of Triglyceride Synthesis. JNJ-DGAT2-A selectively blocks the DGAT2-mediated conversion of DAG to TAG, sparing the DGAT1 pathway.

Experimental Protocols: Validating DGAT2 Inhibition

To ensure data integrity, researchers must use assays that can distinguish between the activities of DGAT1 and DGAT2. The following protocol uses Stable Isotope Tracing, the gold standard for validating JNJ-DGAT2-A activity in cellular models (e.g., HepG2 or primary hepatocytes).

Protocol A: ¹³C-Labeled Glycerol Flux Assay

Rationale: This assay tracks the incorporation of glycerol into newly synthesized triglycerides. Since DGAT2 is tightly coupled to glycerol incorporation via DNL, this readout is highly sensitive to JNJ-DGAT2-A.

Materials:

- Cell Line: HepG2 (ATCC HB-8065) or Primary Human Hepatocytes.
- Tracer: [U-¹³C₃, D₅]-Glycerol (Cambridge Isotope Laboratories).
- Inhibitor: JNJ-DGAT2-A (Stock: 10 mM in DMSO).
- Control: T863 (DGAT1-selective inhibitor) for counter-screening.
- Detection: LC-MS/MS (e.g., Sciex Triple Quad).

Step-by-Step Methodology:

- Cell Seeding:
 - Seed HepG2 cells in 6-well plates at
cells/well.
 - Culture in MEM + 10% FBS for 24 hours until 80% confluence.
- Compound Pre-incubation (The "Loading" Phase):
 - Wash cells 2x with PBS.

- Add serum-free media containing JNJ-DGAT2-A at varying concentrations (0.1 μ M – 10 μ M).
- Critical Control: Include a DMSO vehicle control (0.1% v/v).
- Incubate for 1 hour at 37°C. This ensures the inhibitor occupies the active site before substrate flux begins.
- Isotope Labeling:
 - Spike the media with [U-¹³C₃, D₅]-Glycerol to a final concentration of 100 μ M.
 - Optional: Add 200 μ M Oleic Acid:BSA (2:1 molar ratio) to drive high-throughput TAG synthesis if modeling steatosis.
 - Incubate for 2–4 hours.
- Lipid Extraction (Modified Bligh-Dyer):
 - Aspirate media and wash cells with ice-cold PBS.
 - Add 800 μ L methanol:water (1:1) to lyse cells. Scrape and transfer to glass vials.
 - Add 400 μ L chloroform. Vortex vigorously for 1 minute.
 - Centrifuge at 3,000 x g for 10 mins at 4°C.
 - Collect the lower organic phase (chloroform layer) containing lipids.
- LC-MS/MS Analysis:
 - Dry the organic phase under nitrogen gas. Reconstitute in isopropanol:methanol (1:1).
 - Target specific TAG transitions.
 - Data Output: Measure the ratio of Labeled TAG (containing ¹³C-glycerol backbone) vs. Unlabeled TAG.

Expected Results & Validation Criteria:

- Dose Response: JNJ-DGAT2-A should inhibit labeled TAG formation with an IC50 0.5 – 1.0 μ M in whole cells (higher than the 0.14 μ M enzyme assay due to cellular permeability).
- Specificity Check: Total TAG mass may not drop significantly in 4 hours, but the rate of new synthesis (flux) must drop >90% at 10 μ M.

Data Synthesis & Comparative Pharmacology

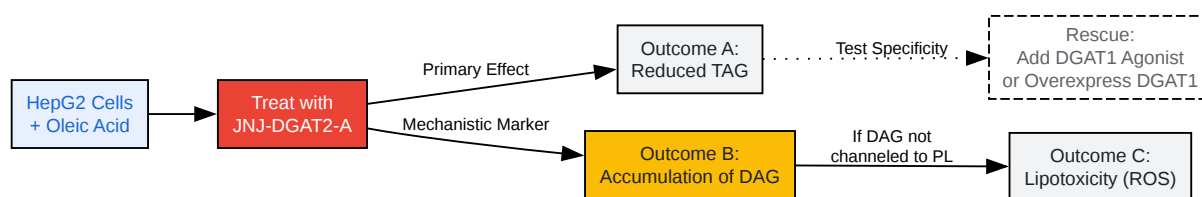
When designing studies, it is critical to benchmark JNJ-DGAT2-A against other agents. The table below synthesizes data from key reference studies (Qi et al., Irshad et al.).

Table 1: Comparative Profile of DGAT Inhibitors

Feature	JNJ-DGAT2-A	T863	PF-06865571 (Ervogastat)
Target	DGAT2	DGAT1	DGAT2
Primary IC50	140 nM	~15 nM	~10 nM
Selectivity	>70x vs DGAT1	>100x vs DGAT2	High
Effect on VLDL	Significant Reduction	Minimal Effect	Significant Reduction
Lipid Droplet Morphology	Reduces LD size & number	Minimal impact on LD size	Reduces LD size
Clinical Status	Preclinical Tool	Preclinical Tool	Phase 2 (NASH/MASH)

Experimental Workflow Visualization

The following diagram outlines the logical flow for a "Rescue Experiment" to prove DGAT2 specificity. If JNJ-DGAT2-A effects are reversed by providing downstream products, the mechanism is on-target.



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Figure 2: Logical flow for validating on-target pharmacology. Accumulation of the substrate (DAG) confirms the blockade point.

References

- Qi, J., et al. (2012). "The use of stable isotope-labeled glycerol and oleic acid to differentiate the hepatic functions of DGAT1 and -2." [2] *Journal of Lipid Research*, 53(6), 1106-1116. [4] [Link] (Primary source for JNJ-DGAT2-A structure, synthesis, and isotope protocols.)
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